

2,4-Difluorophenyl isocyanate molecular weight and formula

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Compound of Interest

Compound Name: 2,4-Difluorophenyl isocyanate

Cat. No.: B1297080

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Technical Data: 2,4-Difluorophenyl isocyanate

This guide provides the core chemical properties, specifically the molecular formula and weight, for **2,4-Difluorophenyl isocyanate**, a compound relevant to researchers and professionals in drug development and chemical synthesis.

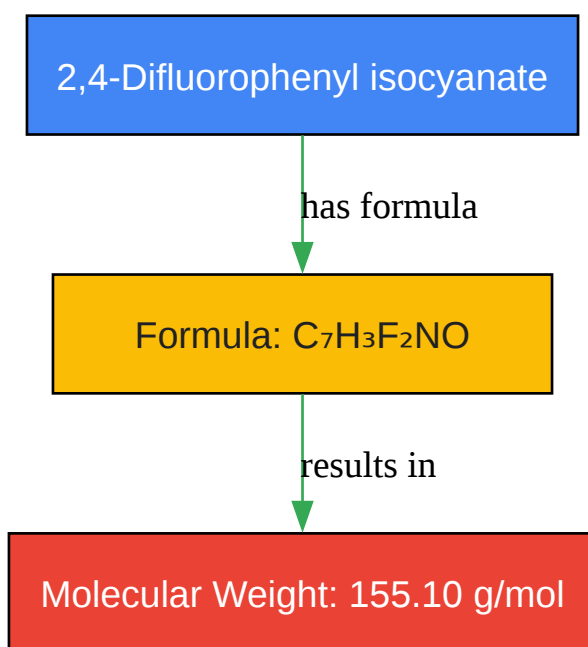
Core Molecular Data

The fundamental molecular attributes of **2,4-Difluorophenyl isocyanate** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and chemical registration.

Identifier	Value	Citations
Chemical Name	2,4-Difluorophenyl isocyanate	[1]
Molecular Formula	C ₇ H ₃ F ₂ NO	[1]
Linear Formula	F ₂ C ₆ H ₃ NCO	
Molecular Weight	155.10 g/mol	[1]

Logical Data Relationship

The relationship between the compound's name and its fundamental properties can be visualized as a direct logical flow from identification to composition and finally to mass.



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Caption: Logical flow from compound name to molecular formula and weight.

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References

- 1. 2,4-Difluorophenyl isocyanate | C₇H₃F₂NO | CID 593258 - PubChem [pubchem.ncbi.nlm.nih.gov]
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